

Benchmarking Hexachloroethane-13C: A Comparative Guide to Commercial Standards

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Compound of Interest

Compound Name: Hexachloroethane-13C

Cat. No.: B1340454

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For researchers, scientists, and drug development professionals utilizing **Hexachloroethane-13C** as an internal standard or tracer, ensuring the quality and performance of this critical reagent is paramount for accurate and reproducible results. This guide provides a comparative overview of **Hexachloroethane-13C** performance against established commercial standards, supported by detailed experimental protocols for its analytical determination.

Performance Benchmarks of Commercial Hexachloroethane-13C

The quality of isotopically labeled compounds like **Hexachloroethane-13C** is primarily defined by two key parameters: isotopic purity and chemical purity. These factors directly impact its performance as an internal standard in quantitative analysis, particularly in sensitive techniques like Gas Chromatography-Mass Spectrometry (GC-MS).

A representative example of a commercially available standard is presented in the table below, based on data from leading suppliers. This table serves as a benchmark for evaluating the performance of **Hexachloroethane-13C** from various sources.

Parameter	Commercial Standard Specification	Significance in Performance
Isotopic Purity	≥ 99 atom % ^{13}C ^[1]	A high isotopic enrichment minimizes the contribution of the labeled standard to the signal of the unlabeled analyte, ensuring accurate quantification.
Chemical Purity	≥ 98% ^[1]	High chemical purity reduces the presence of impurities that could interfere with the analysis, leading to a cleaner baseline and more reliable results.
CAS Number	93952-15-9 ^{[1][2]}	Unique identifier for Hexachloroethane- ^{13}C , ensuring correct compound identification.
Molecular Formula	$^{13}\text{C}\text{CCl}_6$	Confirms the molecular composition of the labeled compound.

Experimental Protocols for Performance Evaluation

The primary analytical method for the determination of hexachloroethane and its isotopically labeled analogue is Gas Chromatography (GC) coupled with either a Mass Spectrometer (MS) or an Electron Capture Detector (ECD).^[3] GC-MS is often preferred for its high selectivity and ability to provide structural information.

Protocol: Quantification of Hexachloroethane using Hexachloroethane- ^{13}C by GC-MS

This protocol outlines the general steps for using **Hexachloroethane- ^{13}C** as an internal standard for the quantification of hexachloroethane in a sample matrix.

1. Sample Preparation:

- Accurately weigh a known amount of the sample.
- Spike the sample with a known amount of a standard solution of **Hexachloroethane-13C**.
- Extract the analytes from the sample matrix using an appropriate solvent (e.g., hexane, dichloromethane) and a suitable extraction technique (e.g., liquid-liquid extraction, solid-phase extraction).
- Concentrate the extract to a final volume.

2. GC-MS Analysis:

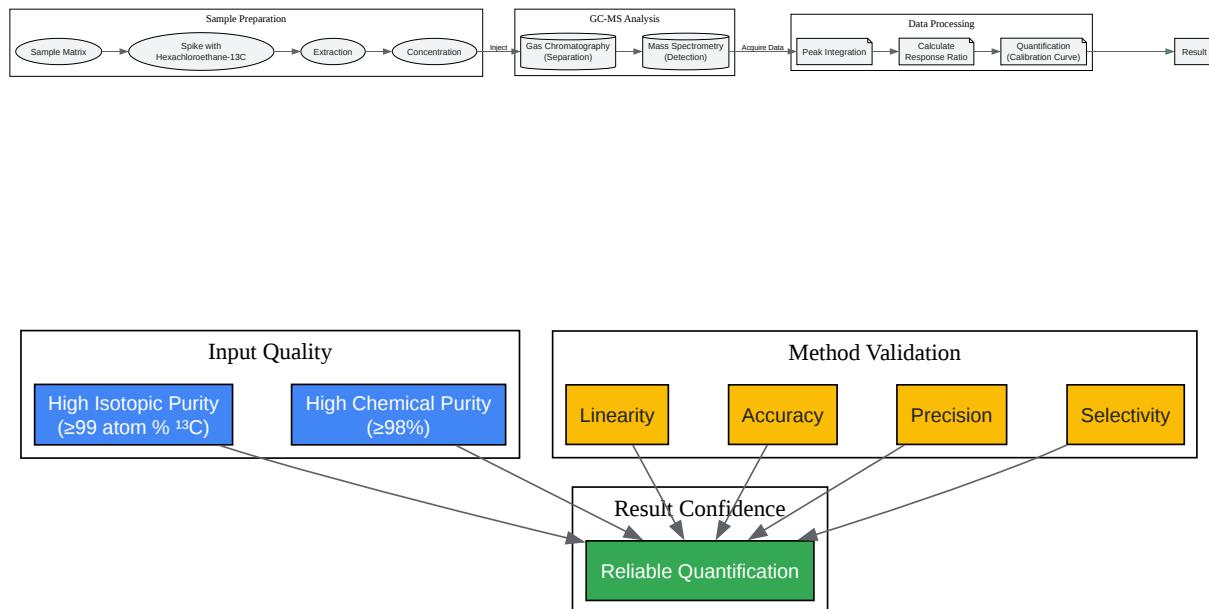
- Gas Chromatograph (GC) Conditions:
- Column: A non-polar or semi-polar capillary column, such as a (5%-Phenyl)-methylpolysiloxane column (e.g., HP-5MS or equivalent), is typically used.[4]
- Injector: Split/splitless or programmable temperature vaporizing (PTV) inlet.
- Carrier Gas: Helium at a constant flow rate.
- Oven Temperature Program: A temperature gradient is used to separate the analytes. A typical program might start at a low temperature (e.g., 40°C), ramp up to a higher temperature (e.g., 280°C), and hold for a period to ensure elution of all compounds.
- Mass Spectrometer (MS) Conditions:
- Ionization Mode: Electron Ionization (EI).
- Acquisition Mode: Selected Ion Monitoring (SIM) is often used for quantitative analysis to enhance sensitivity and selectivity. Monitor characteristic ions for both hexachloroethane and **Hexachloroethane-13C**.
- Hexachloroethane (C_2Cl_6): Monitor ions such as m/z 117, 119, 201.
- **Hexachloroethane-13C** ($^{13}CCl_6$): Monitor the corresponding isotopologue ions, for example, m/z 118, 120, 202.
- Transfer Line Temperature: Typically set around 280-300°C.[4]
- Ion Source Temperature: Typically set around 230°C.[4]

3. Data Analysis:

- Integrate the peak areas of the selected ions for both the native hexachloroethane and the **Hexachloroethane-13C** internal standard.
- Calculate the response ratio of the analyte to the internal standard.
- Quantify the concentration of hexachloroethane in the sample by comparing the response ratio to a calibration curve prepared with known concentrations of hexachloroethane and a constant concentration of the **Hexachloroethane-13C** internal standard.

Visualizing the Workflow

The following diagrams illustrate the key processes involved in utilizing **Hexachloroethane-13C** for quantitative analysis.



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